

E-64d: An In-Depth Technical Guide to a Cysteine Protease Inhibitor

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Compound of Interest

Compound Name: Aloxistatin

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Introduction

E-64d, also known as **Aloxistatin** or EST, is a synthetic, cell-permeable, and irreversible inhibitor of cysteine proteases.[1][2] It is the ethyl ester prodrug of E-64c, which is the active form of the inhibitor.[3][4] Originally developed as an analog of the natural product E-64, which was first isolated from the fungus *Aspergillus japonicus* in 1978, E-64d possesses enhanced membrane permeability, making it a valuable tool for both in vitro and in vivo studies.[5][6] Its high specificity for cysteine proteases, such as cathepsins and calpains, over other protease classes like serine or aspartic proteases, combined with its low toxicity, has established E-64d as a critical compound in diverse research fields.[5][7] This guide provides a comprehensive technical overview of E-64d, including its mechanism of action, quantitative inhibitory data, biological applications, and detailed experimental protocols.

Chemical and Physical Properties

E-64d is a small molecule characterized by an epoxysuccinyl peptide structure.[8] Its physicochemical properties are crucial for its function as a cell-permeable prodrug. The ethyl ester group increases its lipophilicity, facilitating its passage across cellular membranes.[6] Once inside the cell, endogenous esterases hydrolyze E-64d to its active carboxylate form, E-64c.[3][9]

Table 1: Physicochemical Properties of E-64d

Property	Value	References
IUPAC Name	ethyl (2S,3S)-3-[[[(2S)-4-methyl-1-(3-methylbutylamino)-1-oxopentan-2-yl]carbamoyl]oxirane-2-carboxylate	[2][10]
Synonyms	Aloxistatin, EST, Loxistatin, E-64c ethyl ester	[2][4][11]
CAS Number	88321-09-9	[1][12]
Molecular Formula	C17H30N2O5	[10][12]
Molecular Weight	342.43 g/mol	[12]
Purity	Typically ≥98%	[10][12]
Appearance	Crystalline solid / Powder	[4]

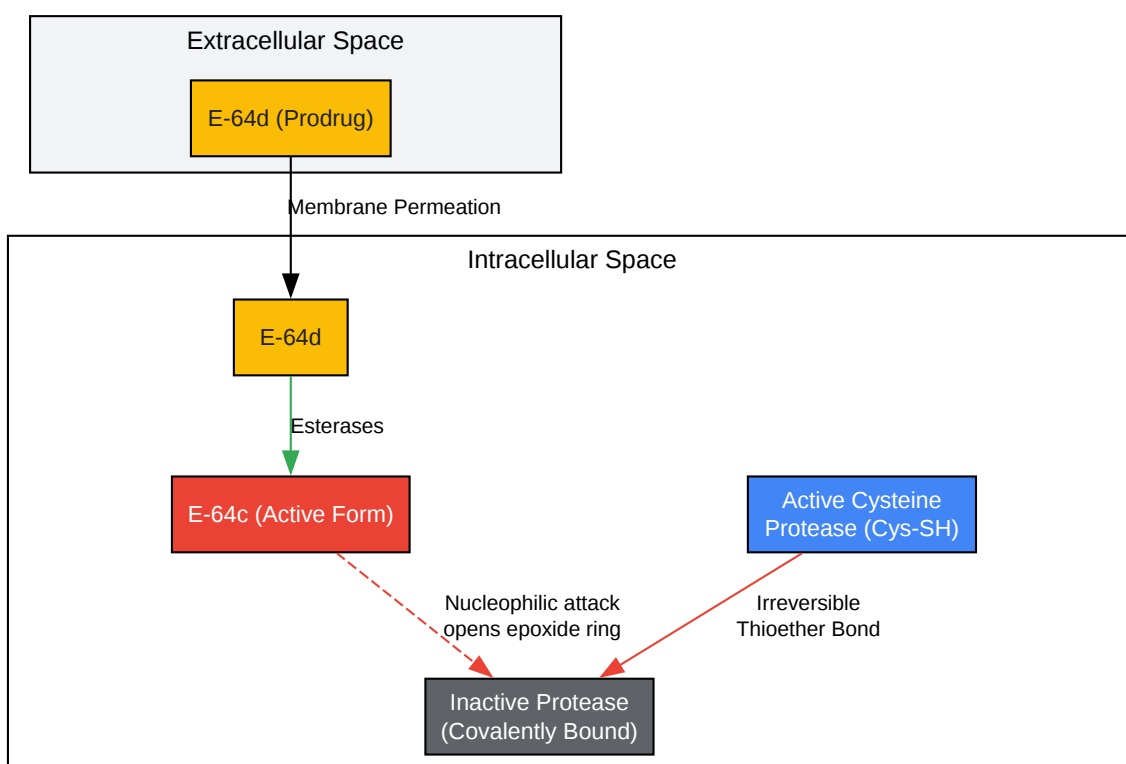
| Solubility | Soluble in DMSO (e.g., 30 mg/mL), Ethanol (e.g., 10 mg/mL). Limited solubility in aqueous solutions. [[4][11][12] |

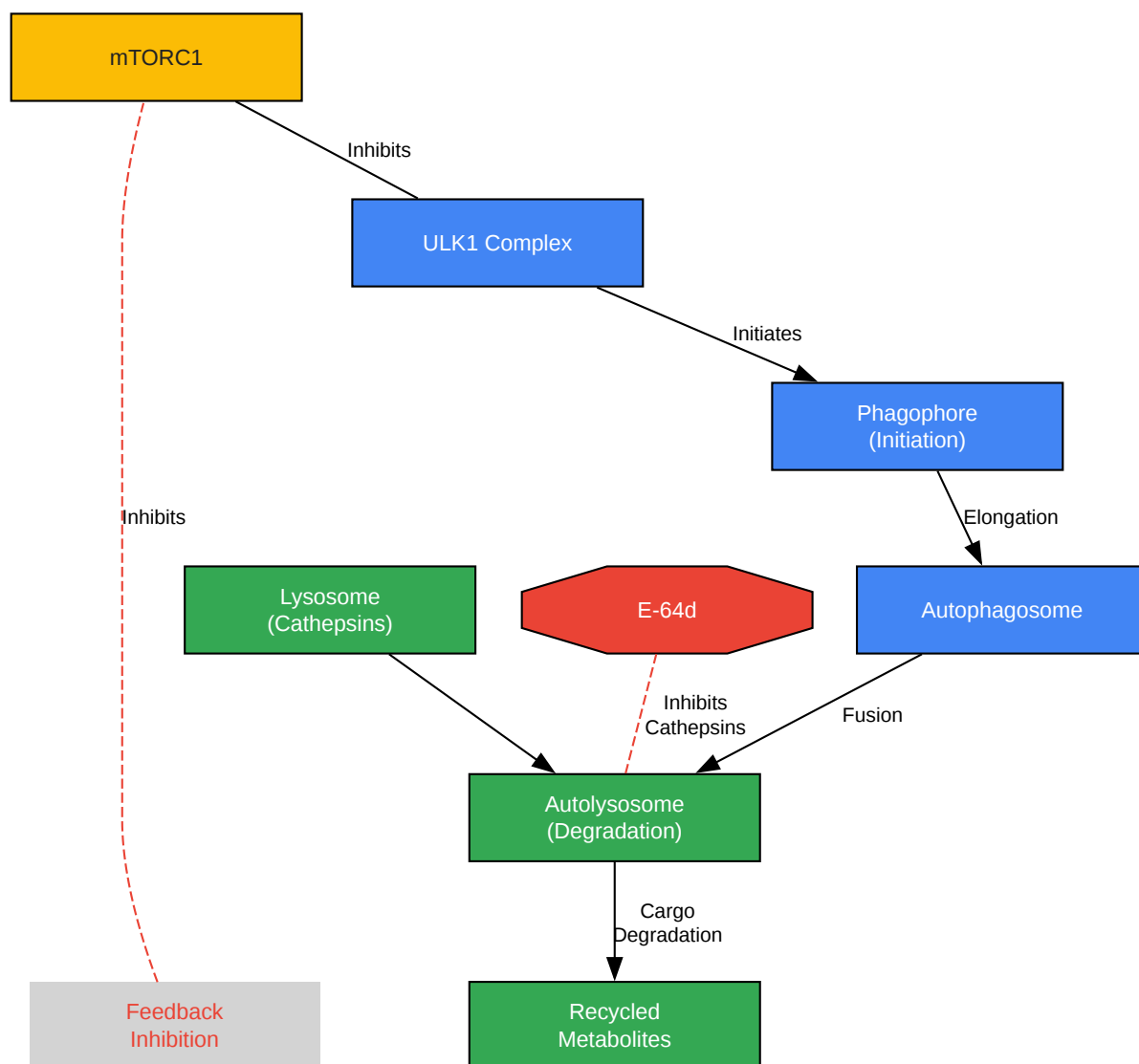
Mechanism of Action

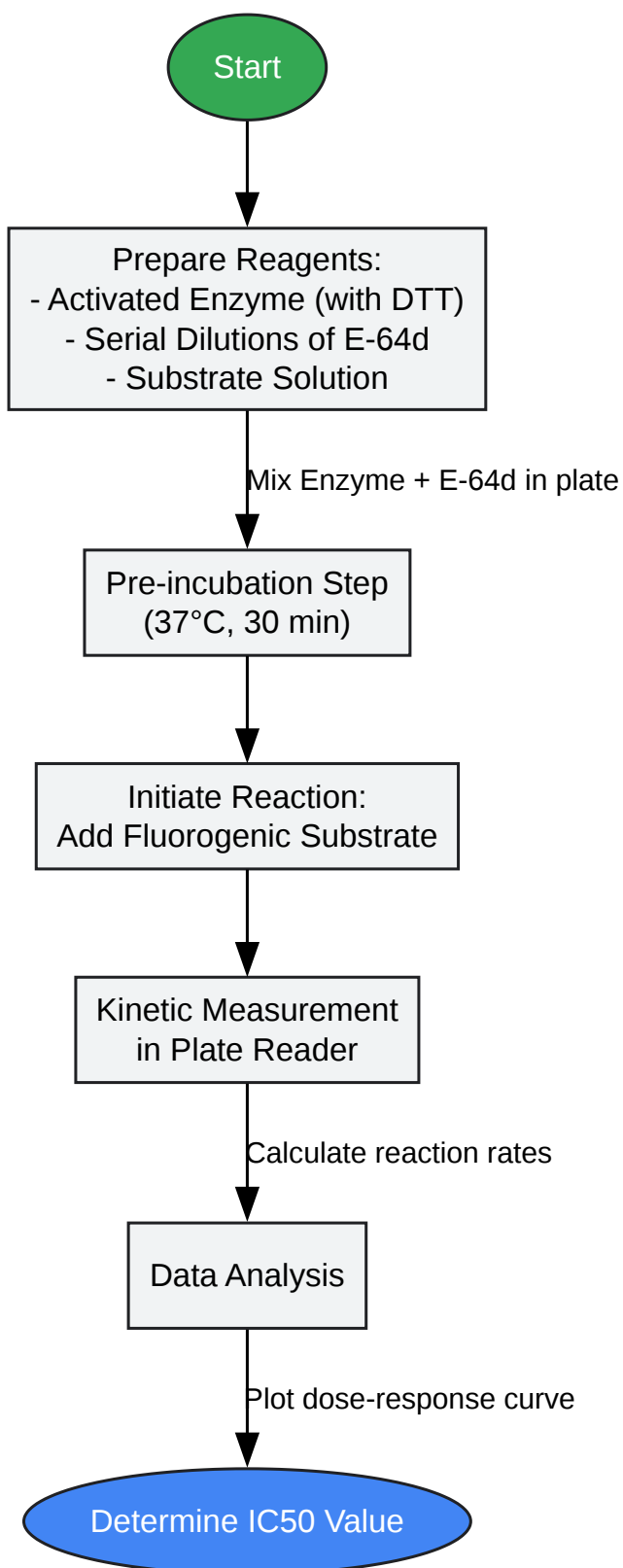
E-64d exerts its inhibitory effect through its active metabolite, E-64c. The core of its mechanism is the irreversible covalent modification of the target enzyme's active site.

- **Cellular Uptake and Activation:** E-64d, being membrane-permeable, readily enters intact cells.[1] Intracellular esterases then hydrolyze the ethyl ester group, converting the prodrug E-64d into its active, free-acid form, E-64c.[3]
- **Covalent Inhibition:** The E-64c molecule contains a reactive trans-epoxysuccinyl group.[13] The catalytic cysteine residue in the active site of a target protease performs a nucleophilic attack on one of the electrophilic carbons of the epoxide ring.[5]
- **Irreversible Thioether Bond Formation:** This attack opens the epoxide ring and results in the formation of a stable, irreversible thioether bond between the inhibitor and the enzyme's

active site cysteine.[5][13] This covalent modification permanently inactivates the enzyme, as it can no longer participate in catalysis.







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References

- 1. apexbt.com [apexbt.com]
- 2. Aloxistatin - Wikipedia [en.wikipedia.org]
- 3. The cysteine protease inhibitor, E64d, reduces brain amyloid- β and improves memory deficits in Alzheimer's disease animal models by inhibiting cathepsin B, but not BACE1, β -secretase activity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. E-64d | CAS 88321-09-9 | Cayman Chemical | Biomol.com [biomol.com]
- 5. agscientific.com [agscientific.com]
- 6. IN VITRO AND IN VIVO INHIBITION OF CYSTEINE PROTEINASES BY EST, A NEW ANALOG OF E-64 [jstage.jst.go.jp]
- 7. selleckchem.com [selleckchem.com]
- 8. E-64d proteaseinhibitor 88321-09-9 [sigmaaldrich.com]
- 9. biocompare.com [biocompare.com]
- 10. E-64d (Aloxistatin), cathepsin B and L inhibitor (CAS 88321-09-9) | Abcam [abcam.com]
- 11. caymanchem.com [caymanchem.com]
- 12. E 64d | Cathepsin | Tocris Bioscience [tocris.com]
- 13. Structural basis of inhibition of cysteine proteases by E-64 and its derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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